Application Note: Quantification of Ethinyl Estradiol in Human Plasma using UPLC-MS/MS

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Compound of Interest

Compound Name:	*Tri-sprintec*
CAS No.:	*79871-54-8*
Cat. No.:	*B1244045*

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Abstract

This application note describes a highly sensitive and robust Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS) method for the quantification of ethinyl estradiol (EE) in human plasma. Due to the low circulating concentrations of ethinyl estradiol, achieving high sensitivity is critical for pharmacokinetic and bioequivalence studies.[1] This method incorporates a chemical derivatization step with dansyl chloride to significantly enhance the ionization efficiency and signal response of ethinyl estradiol in the mass spectrometer.[1][2][3][4] Two detailed protocols for sample preparation are presented: Solid-Phase Extraction (SPE) and Liquid-Liquid Extraction (LLE). The method demonstrates excellent linearity, precision, and accuracy, with a lower limit of quantification (LLOQ) reaching the low picogram-per-milliliter (pg/mL) level.

Introduction

Ethinyl estradiol is a synthetic estrogen widely used in oral contraceptive formulations.[3] Accurate measurement of its concentration in plasma is essential for assessing bioavailability, bioequivalence, and for conducting pharmacokinetic studies.[1] The challenge in bioanalysis of

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ethinyl estradiol lies in its very low dosage levels and subsequent low circulating concentrations in plasma.[2][5][6]

UPLC-MS/MS has become the preferred technique for this application due to its superior sensitivity, specificity, and speed.[2] To overcome the low ionization efficiency of native ethinyl estradiol, a derivatization strategy is often employed. Derivatization with dansyl chloride introduces a readily ionizable tertiary amine group to the molecule, which dramatically improves its response in positive ion electrospray ionization (ESI+) mode.[4] This allows for the development of methods with LLOQs as low as 1 to 5 pg/mL.[1][2][3]

This document provides comprehensive protocols for sample preparation using both SPE and LLE, followed by UPLC-MS/MS analysis, and includes representative method performance data.

Experimental

- Analytes and Standards: Ethinyl Estradiol (Reference Standard), Ethinyl Estradiol-d4 (Internal Standard, IS).
- Reagents: Methanol (HPLC grade), Acetonitrile (HPLC grade), Water (Milli-Q or equivalent), Formic Acid, Ammonium Formate, Sodium Bicarbonate, Dansyl Chloride, Methyl t-butyl ether (MTBE), Ethyl Acetate, Hexane.
- Plasma: Drug-free human plasma (K2-EDTA).
- SPE Cartridges: Mixed-mode Cation Exchange (e.g., Oasis MCX, SOLA SCX) or Reversed-Phase (e.g., HyperSep Retain PEP).[3][7]

A typical UPLC-MS/MS system for this analysis would consist of a high-performance binary pump, an autosampler, a column oven, and a triple quadrupole mass spectrometer equipped with an electrospray ionization source.

Table 1: UPLC Conditions

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Parameter	Condition
UPLC System	Waters ACQUITY UPLC, Shimadzu Nexera, or equivalent
Column	ACQUITY UPLC BEH C18, 1.7 µm, 2.1 x 50 mm or equivalent[2][5][6][8][9]
Mobile Phase A	0.1% Formic Acid in Water or 2-5 mM Ammonium Formate[1][2][5][10][11]
Mobile Phase B	Acetonitrile or Methanol[1][2][5][10][11]
Flow Rate	0.3 - 0.5 mL/min[2][5][6][9][10][11]
Gradient	Isocratic or Gradient elution optimized for separation from matrix components (e.g., 80% B)[4][10][11]
Column Temperature	30 - 40 °C[1][7]
Injection Volume	5 - 10 µL[1]
Run Time	4 - 8 minutes[1][2][5][6][9][11]

Table 2: Mass Spectrometer Conditions

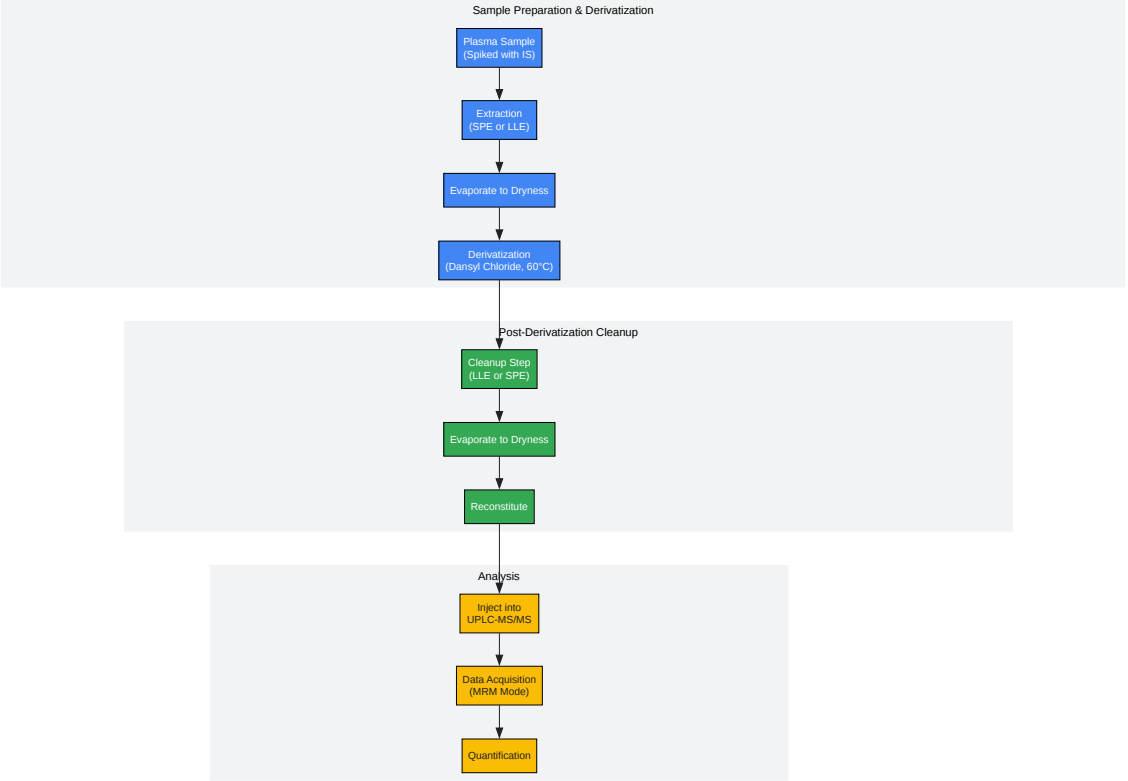
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Parameter	Condition
Mass Spectrometer	Waters Xevo TQ-S, SCIEX Triple Quad™ 5500, Thermo TSQ Vantage/Altis, or equivalent[1][3]
Ionization Mode	Electrospray Ionization (ESI), Positive Mode[2][3][5][6][7][8][9][10][11][12]
MRM Transitions	Dansyl-EE: m/z 530.2 → 171.2[2][5][6][7][9][13] Dansyl-EE-d4 (IS): m/z 534.2 → 171.2[7]
Collision Energy (CE)	Optimized for maximum signal (Typical range: 35-40 V for Dansyl-EE)[2]
Cone Voltage (CV)	Optimized for maximum signal (Typical range: 50-60 V for Dansyl-EE)[2]
Source Temperature	450 - 500 °C
Desolvation Gas Flow	800 - 1000 L/hr

Protocols

The overall workflow involves sample preparation, derivatization, and subsequent analysis by UPLC-MS/MS.

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Caption: General experimental workflow for ethinyl estradiol quantification.

This protocol is adapted from methods utilizing mixed-mode cation exchange cartridges for robust cleanup.[3][14]

- Sample Pre-treatment: To 500 µL of plasma in a polypropylene tube, add 25 µL of internal standard (Ethinyl Estradiol-d4) working solution. Vortex briefly. Dilute the sample with 500 µL of 5 mM ammonium formate (pH 4.5).
- SPE Cartridge Conditioning: Condition a SOLA SCX 10 mg/1 mL SPE cartridge with 1 mL of methanol, followed by 1 mL of water. Do not allow the cartridge to dry.
- Sample Loading: Load the entire pre-treated sample onto the conditioned SPE cartridge.
- Washing:

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  - Wash the cartridge twice with 1 mL of 5% methanol in water (v/v).
  - Wash the cartridge with 1 mL of 20% methanol in water (v/v).
- Elution: Elute the analyte and IS with 1 mL of methanol into a clean collection tube.
- Evaporation: Evaporate the eluate to dryness under a stream of nitrogen at 40-50 °C.
- Derivatization:
  - Reconstitute the dried residue in 100 µL of 100 mM sodium bicarbonate buffer (pH 10.5-11).
  - Add 100 µL of dansyl chloride solution (1 mg/mL in acetone).[3][14]
  - Vortex and incubate the mixture at 60 °C for 30 minutes.[3][14]
- Post-Derivatization Cleanup (Optional but Recommended):
  - Add 200 µL of water to the reaction mixture.
  - Perform a second extraction step using LLE (e.g., with hexane) or a different SPE protocol to remove excess derivatization reagent.[3]
- Final Preparation: Evaporate the final extract to dryness. Reconstitute the residue in 100 µL of the mobile phase (e.g., 80:20 Acetonitrile:Water). Vortex, and inject into the UPLC-MS/MS system.

This protocol is based on methods combining protein precipitation and liquid-liquid extraction.[2][5][6][9]

- Sample Preparation: To 500 µL of plasma in a polypropylene tube, add 25 µL of internal standard (Ethinyl Estradiol-d4) working solution. Vortex briefly.
- Extraction:
  - Add 2.5 mL of an organic solvent mixture, such as methyl t-butyl ether (MTBE) or ethyl acetate/hexane (e.g., 10:90 v/v).[2][4]

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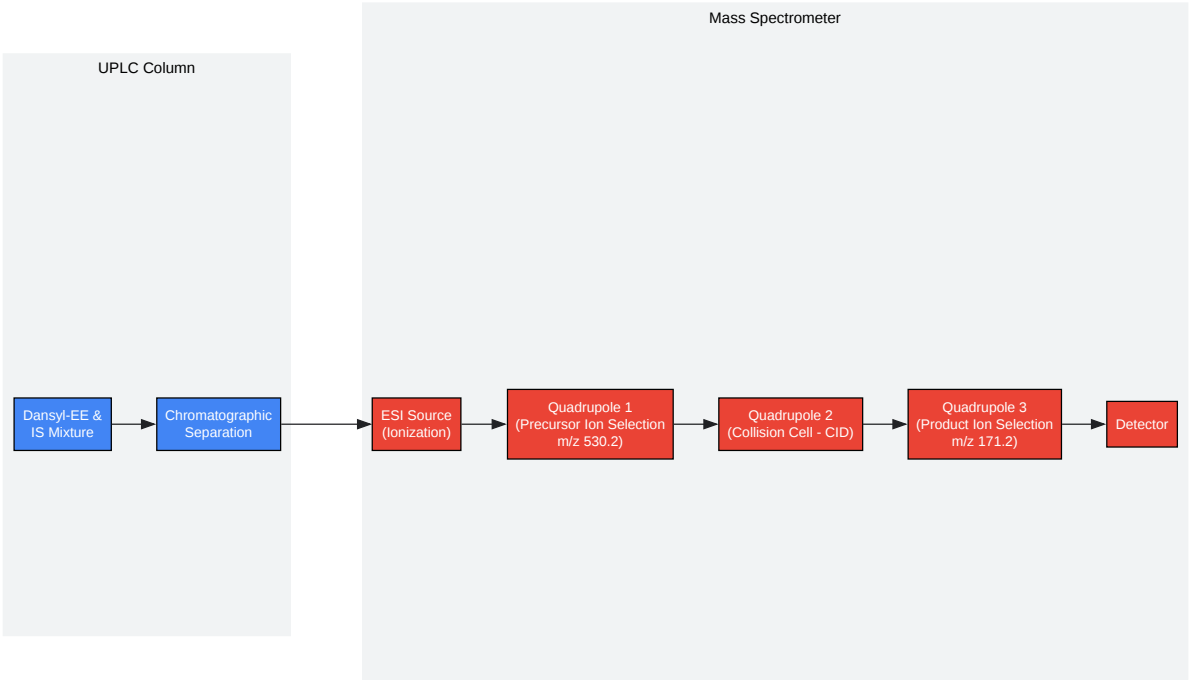
- Vortex vigorously for 2-5 minutes.
- Centrifuge at 3000-4000 rpm for 10 minutes at 4 °C to separate the layers.

- Collection: Carefully transfer the upper organic layer to a clean tube.
- Evaporation: Evaporate the organic extract to dryness under a stream of nitrogen at 40-50 °C.
- Derivatization:
  - Reconstitute the dried residue in 50-100 µL of 100 mM sodium bicarbonate buffer (pH 10.5-11).[2]
  - Add 50-100 µL of dansyl chloride solution (1 mg/mL in acetone).[2]
  - Vortex and incubate the mixture at 60 °C for 15-30 minutes.
- Post-Derivatization Cleanup (Back-Extraction):
  - Add 1 mL of hexane, vortex for 1 minute, and centrifuge.
  - Transfer the hexane layer to a new tube. This step helps remove excess reagent.[4]
- Final Preparation: Evaporate the final hexane extract to dryness. Reconstitute the residue in 100 µL of the mobile phase. Vortex, and inject into the UPLC-MS/MS system.

Results and Discussion

The methods described are capable of achieving high sensitivity and robust performance. The derivatization with dansyl chloride is key to reaching LLOQs in the low pg/mL range.

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Caption: Principle of UPLC-MS/MS detection for Dansyl-Ethinyl Estradiol.

The following tables summarize typical validation parameters achieved for the UPLC-MS/MS quantification of ethinyl estradiol in plasma.

Table 3: Linearity and Lower Limit of Quantification (LLOQ)

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Parameter	Result
Linearity Range	1 - 200 pg/mL, 2.5 - 500 pg/mL, 5 - 200 pg/mL[3][14], 5 - 308 pg/mL[10][11]
Correlation (r^2)	> 0.99[3][10]
LLOQ	1 - 5 pg/mL. Achievable LLOQ is dependent on instrument sensitivity and sample cleanup efficiency.[1][2][3][5][6][9][14][15]
LLOQ Precision (%CV)	< 20%
LLOQ Accuracy (%)	80 - 120%

Table 4: Precision and Accuracy

Quality Control Level	Intra-day Precision (%CV)	Inter-day Precision (%CV)	Accuracy (% Bias)
Low QC	< 15%	< 15%	± 15%
Mid QC	< 15%	< 15%	± 15%
High QC	< 15%	< 15%	± 15%
Data represents typical acceptance criteria for bioanalytical method validation. Specific results can be found in the cited literature.[8][10]			

Table 5: Recovery and Matrix Effect

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Parameter	Result
Extraction Recovery	Typically > 70%. Recovery for ethinyl estradiol has been reported at 68.48% and 91.3%.[10] [14]
Matrix Effect	Should be minimized and consistent. The use of a stable isotope-labeled internal standard (EE-d4) is crucial for compensation.

Conclusion

The UPLC-MS/MS method detailed in this application note, incorporating chemical derivatization with dansyl chloride, provides a highly sensitive, specific, and reliable approach for the quantification of ethinyl estradiol in human plasma. Both SPE and LLE sample preparation protocols have been shown to be effective, and the choice between them may depend on laboratory preference, sample throughput requirements, and desired level of extract cleanliness. This method is well-suited for demanding bioanalytical applications, including pharmacokinetic, bioequivalence, and drug-drug interaction studies.[4]

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